

Cyanine5 Phosphoramidite: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanine5 phosphoramidite

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This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of Cyanine5 (Cy5) phosphoramidite for researchers, scientists, and drug development professionals. Cy5 phosphoramidite is a critical reagent for the synthesis of fluorescently labeled oligonucleotides used in a wide array of molecular biology and diagnostic applications.

Core Chemical and Physical Properties

Cyanine5 (Cy5) is a fluorescent dye belonging to the cyanine family, known for its high molar extinction coefficient and fluorescence in the red to far-red region of the spectrum. The phosphoramidite form of Cy5 allows for its direct incorporation into oligonucleotides during automated solid-phase synthesis.

General Properties

Property	Value	References
Appearance	Dark colored solid	[1]
Molecular Formula	C60H72CIN4O4P	[2][3]
Molecular Weight	979.66 g/mol	[2][3]
CAS Number	182873-67-2	[2][3][4]

Spectroscopic Properties

Property	Value	References
Excitation/Absorption Maximum (λ_{max})	646 nm	[1][5][6]
Emission Maximum (λ_{em})	662 nm	[1][5][6]
Molar Extinction Coefficient (ϵ)	$\sim 250,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1][6][7]
Fluorescence Quantum Yield (Φ_F)	0.2	[1][6]

Solubility and Storage

Property	Recommendation	References
Solubility	Soluble in acetonitrile and dichloromethane (DCM).	[6]
Storage Conditions	Store at -20°C in a dry, dark environment.	[1][5][6]
Stability in Solution	Stable in anhydrous acetonitrile under argon for up to 24 hours.	[4][8]

Experimental Protocols

The primary application of Cy5 phosphoramidite is its incorporation into synthetic oligonucleotides. The following protocol outlines the key steps in this process using an automated DNA synthesizer.

Automated Oligonucleotide Synthesis with Cy5 Phosphoramidite

1. Reagent Preparation:

- **Cy5 Phosphoramidite Solution:** Dissolve Cy5 phosphoramidite in anhydrous acetonitrile to a final concentration of 0.1 M.[4] Some protocols may recommend a concentration of 70-80

mM.[7][9]

- Standard DNA Synthesis Reagents: Prepare solutions of standard nucleoside phosphoramidites (A, C, G, T), activator (e.g., 5-(ethylthio)-1H-tetrazole), capping reagents, oxidizing agent (e.g., iodine), and deblocking agent (e.g., trichloroacetic acid in DCM) according to the synthesizer manufacturer's instructions.

2. Automated Synthesis Cycle: The synthesis proceeds in a cyclical manner, with each cycle adding one nucleotide or the Cy5 moiety to the growing oligonucleotide chain attached to a solid support (e.g., controlled pore glass - CPG).

- Step A: Deblocking (Detritylation): The 5'-terminal dimethoxytrityl (DMT) or monomethoxytrityl (MMT) protecting group of the nucleotide on the solid support is removed by treatment with a deblocking agent.[4][8] The release of the trityl cation can be monitored to assess coupling efficiency.[4]
- Step B: Coupling: The Cy5 phosphoramidite solution is delivered to the synthesis column along with an activator to facilitate the coupling reaction with the free 5'-hydroxyl group of the growing oligonucleotide chain. A recommended coupling time for Cy5 phosphoramidite is 6 minutes.[1][10]
- Step C: Capping: Any unreacted 5'-hydroxyl groups are acetylated using a capping reagent to prevent the formation of deletion mutants in subsequent cycles.
- Step D: Oxidation: The newly formed phosphite triester linkage is oxidized to a more stable phosphate triester linkage using an oxidizing agent.

3. Cleavage and Deprotection:

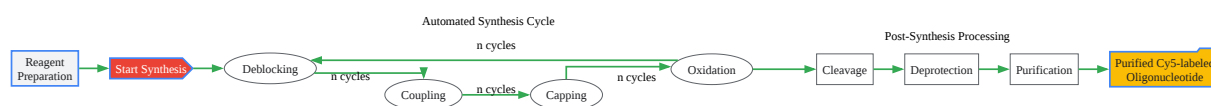
- Upon completion of the synthesis, the oligonucleotide is cleaved from the solid support and the protecting groups on the nucleobases and the phosphate backbone are removed.
- Deprotection is typically carried out by incubation with ammonium hydroxide.[8][11] For oligonucleotides containing Cy5, deprotection at room temperature for 2-3 hours is recommended to avoid degradation of the dye.[8] If elevated temperatures are necessary, the use of base-labile protecting groups on the standard nucleosides is advised to limit exposure time.[4][11]

4. Purification:

- The crude, Cy5-labeled oligonucleotide is purified to remove truncated sequences and other impurities.
- High-performance liquid chromatography (HPLC) is a common method for purification.[7][9]

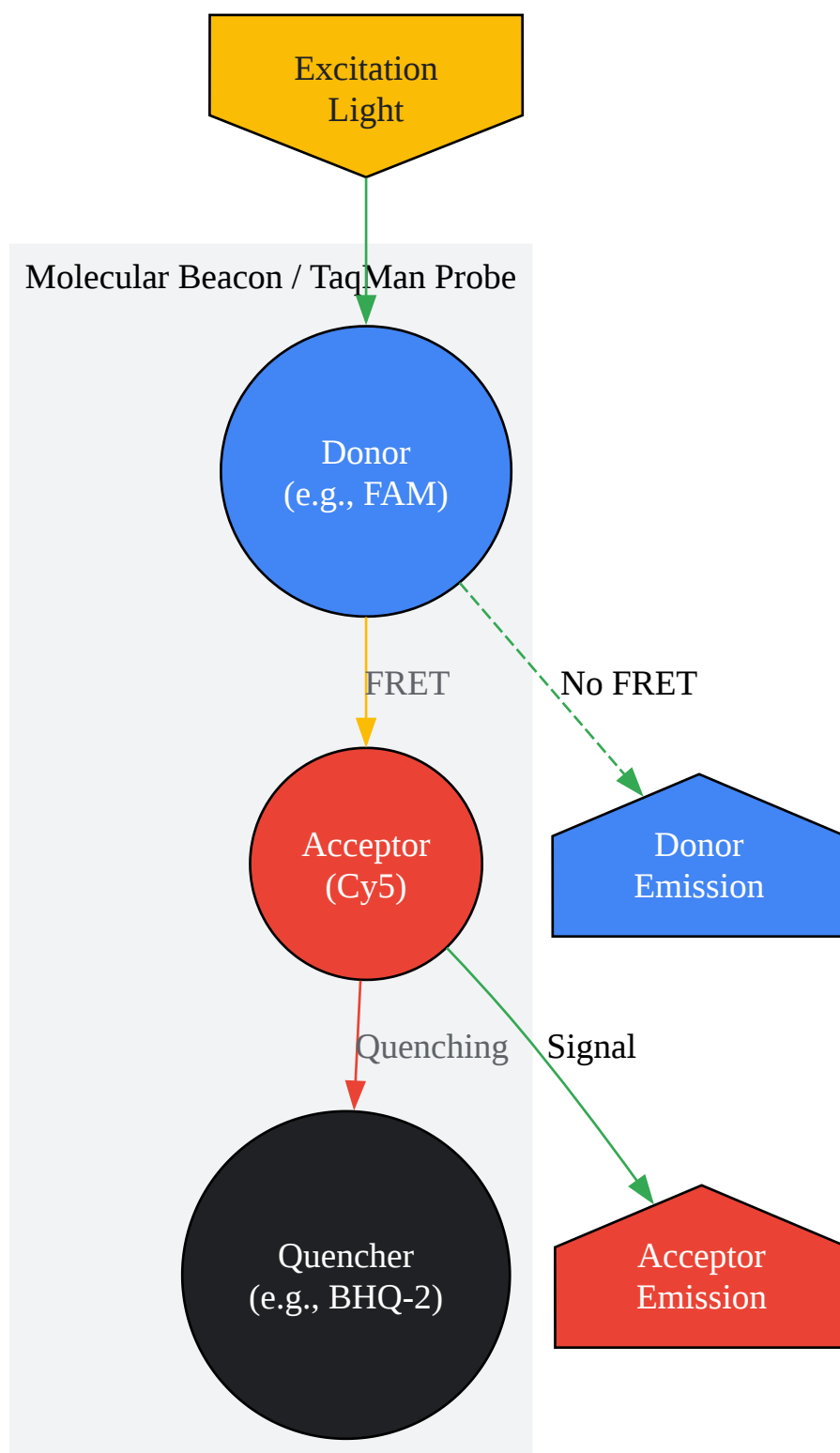
Workflow and Logical Relationships

The following diagrams illustrate the key workflows and relationships in the use of Cy5 phosphoramidite.



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Caption: Automated oligonucleotide synthesis workflow for incorporating Cy5.



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Caption: Principle of FRET using a Cy5-labeled probe.

Cyanine5 phosphoramidite is an indispensable tool for the synthesis of fluorescently labeled oligonucleotides, enabling advancements in areas such as real-time PCR, fluorescence in situ hybridization (FISH), and fluorescence resonance energy transfer (FRET) based assays.[8][12] Its robust chemical properties and well-established synthesis protocols make it a reliable choice for a wide range of research, diagnostic, and drug development applications.

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References

- 1. lumiprobe.com [lumiprobe.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Cy5 Phosphoramidite | C60H72ClN4O4P | CID 86580409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. glenresearch.com [glenresearch.com]
- 5. Cyanine 5 Phosphoramidite 351186-76-0 [sigmaaldrich.com]
- 6. Cyanine5 phosphoramidite | BroadPharm [broadpharm.com]
- 7. Synthesis of Substituted Cy5 Phosphoramidite Derivatives and Their Incorporation into Oligonucleotides Using Automated DNA Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Cyanine 5 CE-Phosphoramidite | LGC, Biosearch Technologies [biosearchtech.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. lumiprobe.com [lumiprobe.com]
- 11. Cy5 phosphoramidite | AAT Bioquest [aatbio.com]
- 12. Illuminating the Molecular Realm: The Brilliance of CY5... [sbsgenotech.com]
- To cite this document: BenchChem. [Cyanine5 Phosphoramidite: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15497092#cyanine5-phosphoramidite-chemical-properties]

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